

# Thermal Properties and Experimental Methods

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Butane-1,4-diol;hexanedioic acid

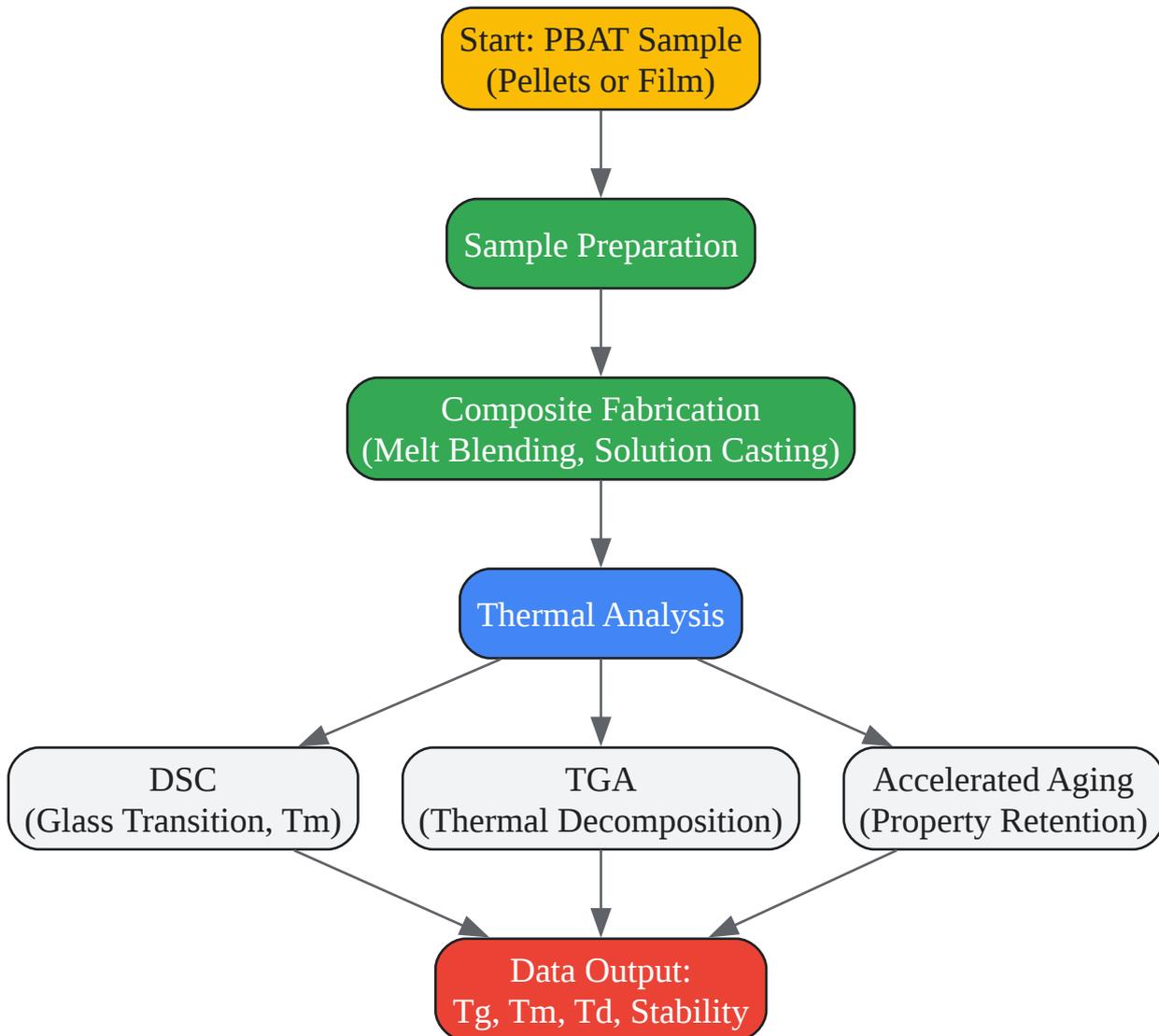
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Aspect	Description / Value	Experimental Context / Method
<b>Melting Temperature (Tm)</b>	110–120°C [1] [2]	Often reported as a material property from supplier data sheets (e.g., BASF Ecoflex) [2].
<b>Thermal Stability</b>	Onset of decomposition around 220°C [3] (for starch); specific data for PBAT not found in search.	Studied by <b>Thermogravimetric Analysis (TGA)</b> . Sample is heated under controlled atmosphere, and weight loss is measured as a function of temperature [1].
<b>Glass Transition Temperature (Tg)</b>	Specific values not found in the search results.	Typically determined by <b>Differential Scanning Calorimetry (DSC)</b> .
<b>Effect of Kaolin Fillers</b>	Improved thermal stability [1].	Composite films were characterized by TGA. The filler acts as a thermal barrier, shifting degradation to higher temperatures [1].
<b>Effect of Thermoplastic Starch (TPS)</b>	Improved thermal stability; reduced coefficient of linear expansion [4].	Composites tested for thermal stability (likely via TGA) and dimensional stability under heat [4].
<b>Effect of UV Stabilizer</b>	Maintained mechanical properties (67.1% tensile strength retention) after accelerated aging [5].	<b>Accelerated aging tests</b> simulate long-term environmental exposure to study the retention of properties, including thermal-mechanical performance [5].

The following diagram outlines a general workflow for conducting a thermal analysis of PBAT and its composites, based on the methodologies referenced in the studies.



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## Guidance for Deeper Research

The search results indicate that a pure, in-depth guide to PBAT's thermal properties is not readily available. Most current research focuses on how additives and composites affect these properties. For a thorough investigation, you may need to consult more specialized sources.

- **Consult Primary Literature:** Search for "PBAT DSC," "PBAT TGA," or "PBAT thermal degradation" on scientific databases to find journal articles dedicated solely to thermal characterization.
- **Review Manufacturer Datasheets:** Companies that produce PBAT, such as BASF (Ecoflex), often provide detailed technical data sheets with comprehensive thermal property lists.
- **Explore Specific Modifications:** The thermal properties are highly dependent on the material's formulation. Key factors include:
  - **Fillers and Additives:** Kaolin clay [1], thermoplastic starch [4], and other nanofillers are used to enhance thermal stability and barrier properties.
  - **Copolymerization:** Introducing other monomers (e.g., glycolic acid, polyethylene glycol) into the PBAT chain is a strategy to fundamentally alter its crystallinity and degradation profile [6] [5].

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## References

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To cite this document: Smolecule. [Thermal Properties and Experimental Methods]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b605384#thermal-properties-of-polybutylene-adipate>]

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